

An In-depth Technical Guide to the Safety and Handling of Benzyloxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyloxyacetic acid

Cat. No.: B1267153

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Introduction

Benzyloxyacetic acid (CAS No: 30379-55-6; Molecular Formula: $C_9H_{10}O_3$) is an organic compound utilized in various research and synthetic applications, including proteomics research and the synthesis of complex organic molecules.^{[1][2]} Given its chemical properties and potential hazards, a thorough understanding of its safety and handling protocols is critical for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the known hazards, handling precautions, and emergency procedures associated with **benzyloxyacetic acid**, compiled from safety data sheets (SDS) and chemical databases.

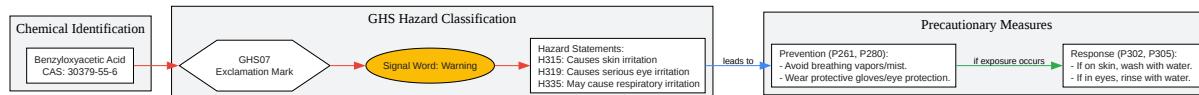
Hazard Identification and Classification

Benzyloxyacetic acid is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.^[2]

Table 1: GHS Hazard Classification for **Benzyloxyacetic Acid**

Category	Classification	Hazard Statement
Signal Word	Warning	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [3] [4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation [3][4]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation [2] |



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Caption: GHS hazard communication workflow for **Benzylxoyacetic acid**.

Toxicological Profile

Detailed toxicological studies on **benzyloxyacetic acid** are limited. The available data primarily supports its classification as an irritant. For most other endpoints, such as acute toxicity, carcinogenicity, and reproductive toxicity, specific data is not available from the reviewed sources. [3][4]

Table 2: Summary of Toxicological Information

Toxicological Endpoint	Finding	Data Availability
Acute Toxicity (Oral)	No data available	Not Available[4]
Acute Toxicity (Dermal)	No data available	Not Available[4]
Acute Toxicity (Inhalation)	No data available	Not Available[4]
Skin Corrosion/Irritation	Causes skin irritation	Classified as Category 2[3][4]
Serious Eye Damage/Irritation	Causes serious eye irritation	Classified as Category 2[3][4]
Respiratory or Skin Sensitization	No information available	Not Available[3]
Germ Cell Mutagenicity	No information available	Not Available[3]
Carcinogenicity	No information available	Not Available[3]

| Reproductive Toxicity | No information available | Not Available[3] |

Experimental Protocols: The safety data sheets classify **benzyloxyacetic acid** as a skin and eye irritant according to GHS/CLP regulations.[3][4] This classification is typically based on results from standardized tests (e.g., OECD Test Guidelines 404 and 405); however, the specific experimental protocols for **benzyloxyacetic acid** were not provided in the consulted documents.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 3: Physical and Chemical Properties of **Benzyloxyacetic Acid**

Property	Value	Source(s)
Molecular Weight	166.17 g/mol	[1]
Physical State	Liquid	[4]
Appearance	Pale yellow	[4]
Odor	No information available	[4]
Boiling Point	137 - 139 °C @ 0.6 mmHg	
Flash Point	113 °C / 235.4 °F (closed cup)	[5]
Density	1.162 g/mL at 25 °C	

| Refractive Index | n_{20/D} 1.526 | |

Handling, Storage, and Exposure Controls

Safe laboratory practice requires stringent adherence to handling, storage, and personal protection protocols.

Safe Handling

- Ventilation: Always use in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors or mists.[\[3\]](#)[\[5\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[5\]](#) Do not eat, drink, or smoke in work areas.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Avoid ingestion and inhalation.[\[5\]](#)

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#) Store in a cool, shaded area, and consider storing under an inert gas.[\[3\]](#)
- Incompatible Materials: Store away from strong oxidizing agents.[\[5\]](#)

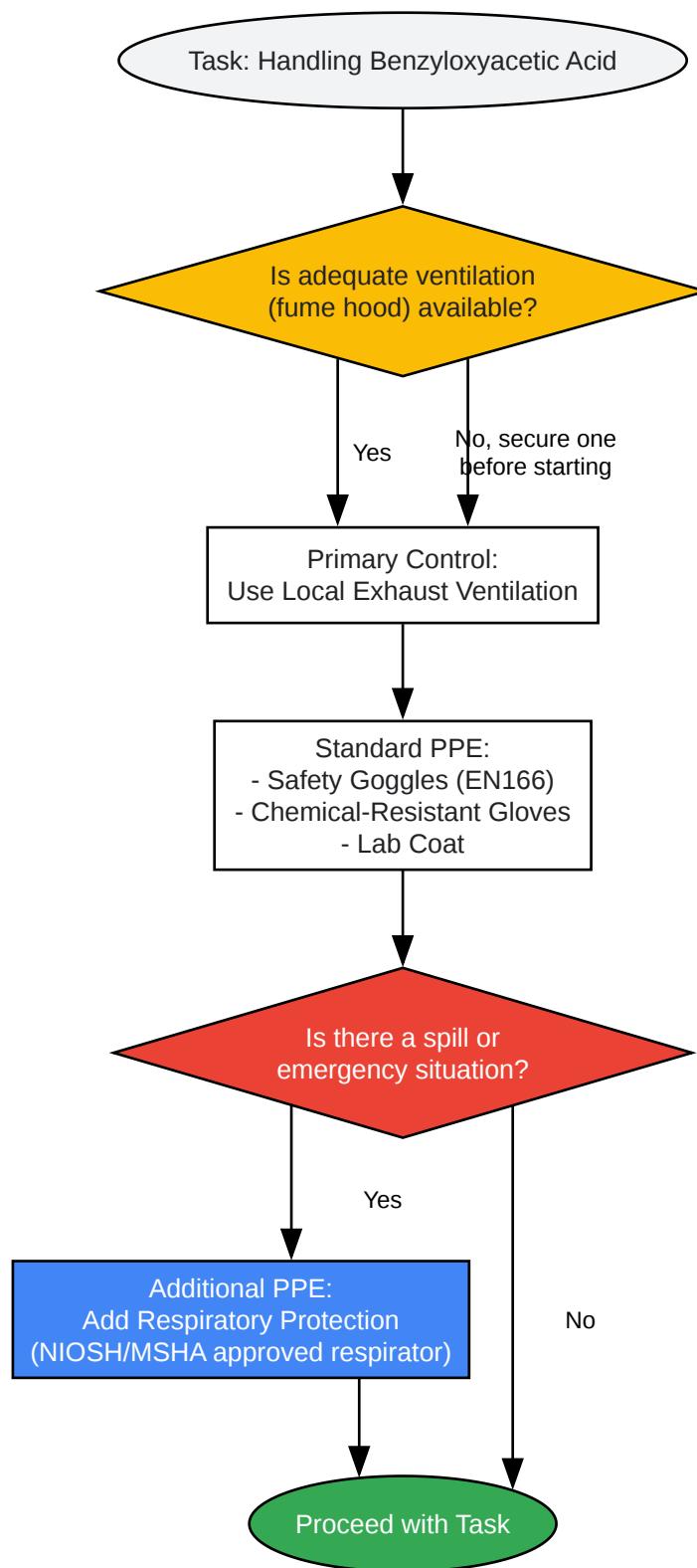
Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to minimize exposure.

Table 4: Recommended Exposure Controls and Personal Protective Equipment

Control	Specification	Source(s)
Engineering Controls	Ensure adequate ventilation. Use a local exhaust system. Eyewash stations and safety showers should be close to the workstation.	[3][4][5]
Eye/Face Protection	Wear chemical safety goggles or a face shield (conforming to EN166 or OSHA 29 CFR 1910.133).	[4][5]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., Natural rubber). Inspect gloves prior to use.	[4]
Skin/Body Protection	Wear protective clothing to prevent skin exposure.	[4]

| Respiratory Protection | Not required under normal use with adequate ventilation. For large-scale use or in emergencies, use a NIOSH/MSHA or EN 136 approved respirator. | [4] |



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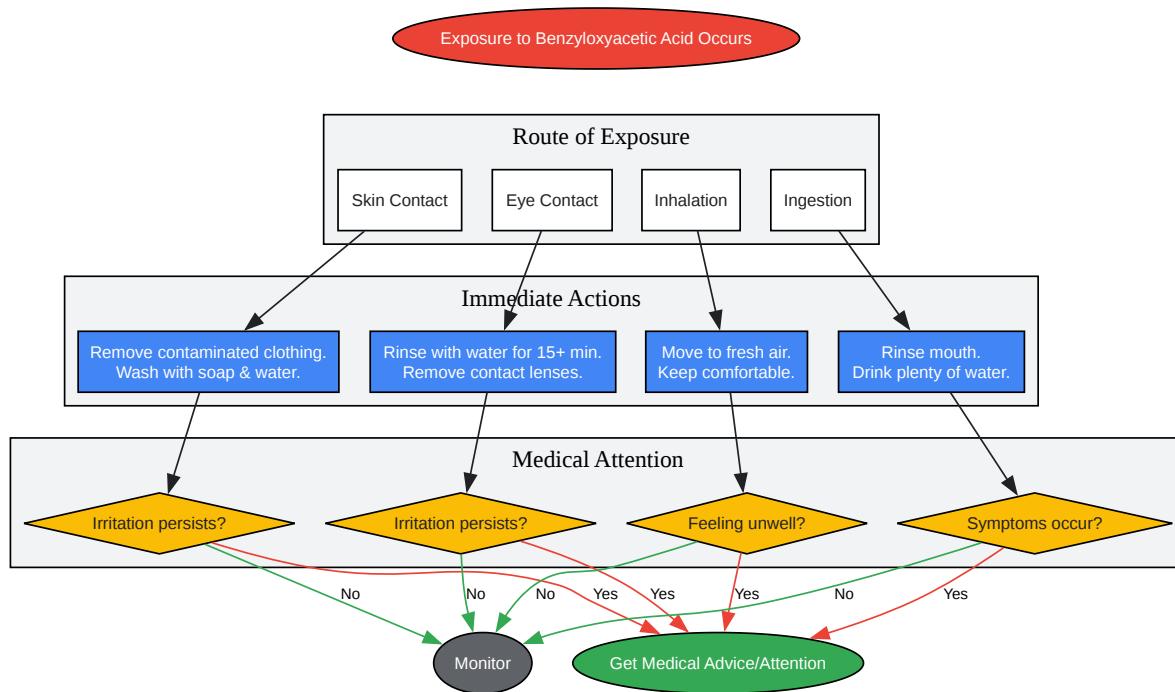
Caption: Personal Protective Equipment (PPE) selection workflow.

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

First Aid Measures

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[5\]](#) Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[3\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[3\]](#) Wash off with plenty of soap and water.[\[5\]](#) If skin irritation occurs, get medical advice/attention.[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[\[5\]](#) If you feel unwell, call a POISON CENTER or doctor.[\[3\]](#)[\[5\]](#) If the person is not breathing, give artificial respiration.[\[5\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[\[5\]](#) Get medical attention if symptoms occur.[\[5\]](#)



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Caption: First aid decision workflow for different exposure routes.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment as outlined in Section 4.3.[4][5]
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel).[4][5] Collect the material and place it in suitable, closed containers for disposal.[4][5]
- Environmental Precautions: Prevent the product from entering drains or being released into the environment.[3][5]

Disposal Considerations

Dispose of **benzyloxyacetic acid** and its containers in accordance with all applicable local, regional, and national regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[5] Do not empty into drains.[5]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Benzyloxyacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1267153#benzyloxyacetic-acid-safety-and-handling-precautions>

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